

# 4'-Bromo-*valerophenone* molecular weight and formula

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## Compound of Interest

Compound Name: 4'-Bromo-*valerophenone*

Cat. No.: B053498

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## Technical Data Sheet: 4'-Bromo-*valerophenone*

For Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical properties of **4'-Bromo-*valerophenone***, a chemical compound utilized in various synthetic and research applications. The data is presented for ease of reference and integration into laboratory and development workflows.

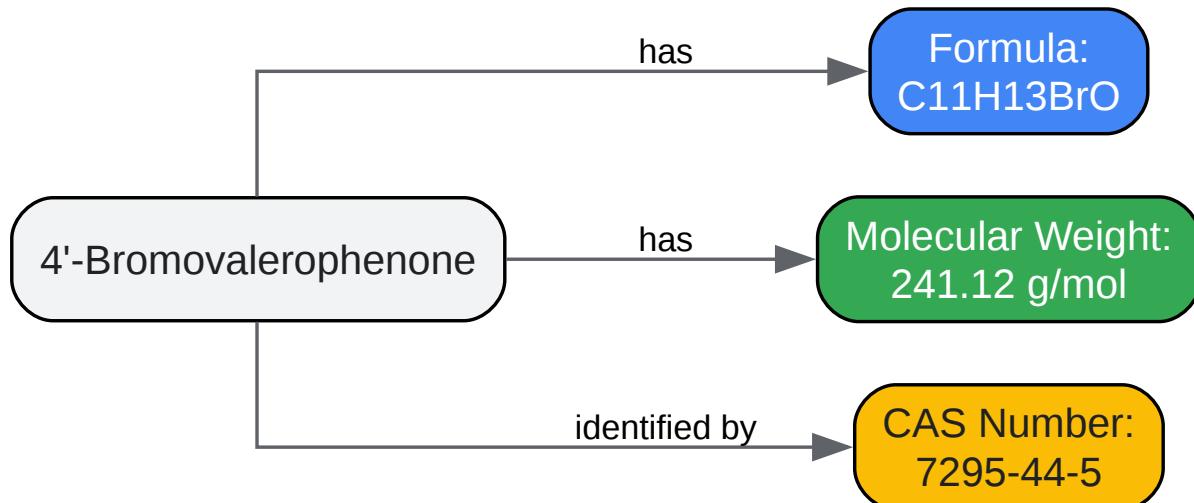
## Physicochemical Properties

**4'-Bromo-*valerophenone***, also known as 1-(4-bromophenyl)pentan-1-one, is an aromatic ketone. Its fundamental molecular properties are summarized below.

Property	Value	Reference
Molecular Formula	C <sub>11</sub> H <sub>13</sub> BrO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	241.12 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
CAS Number	7295-44-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Synonyms	p-Bromo- <i>valerophenone</i> , p-Bromophenyl butyl ketone	<a href="#">[1]</a> <a href="#">[6]</a>

## Structural and Molecular Relationship

The diagram below illustrates the logical connection between the compound and its primary molecular identifiers.



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Caption: Logical relationship of **4'-Bromoalvalerophenone** to its molecular formula and weight.

Note: This document is intended for informational purposes for research and development professionals. For safety and handling information, please refer to a comprehensive Safety Data Sheet (SDS).

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## References

- 1. 4'-Bromoalvalerophenone | C11H13BrO | CID 81717 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4'-Bromoalvalerophenone | 7295-44-5 | Benchchem [benchchem.com]
- 3. bocsci.com [bocsci.com]

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- 5. GSRS [gsrs.ncats.nih.gov]
- 6. 4'-Bromo-*valerophenone* 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
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